

Technisches Handbuch: Aluminiumformiat (CAS: 7360-53-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminiumformiat

Cat. No.: B15289006

[Get Quote](#)

Ein umfassender Leitfaden für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Einleitung

Aluminiumformiat, mit der CAS-Nummer 7360-53-4 und der chemischen Formel $\text{Al}(\text{HCOO})_3$, ist das Aluminiumsalz der Ameisensäure.[1] Es präsentiert sich als weißes, kristallines Pulver.[2][3] Diese metallorganische Gerüstverbindung (MOF) hat aufgrund ihrer einzigartigen strukturellen Eigenschaften und ihrer breiten Anwendbarkeit in verschiedenen wissenschaftlichen und industriellen Bereichen große Aufmerksamkeit auf sich gezogen.[4] Dieses Dokument bietet einen detaillierten technischen Überblick über **Aluminiumformiat**, der sich auf seine Synthese, chemisch-physikalischen Eigenschaften, experimentellen Protokolle und potenziellen Anwendungen konzentriert, die für die Forschung und Arzneimittelentwicklung relevant sind.

Chemische und Physikalische Eigenschaften

Aluminiumformiat ist in heißem Wasser löslich und in kaltem Wasser schwer löslich.[3][5] Es ist eine stabile Verbindung unter normalen Temperatur- und Druckbedingungen.[6] Detaillierte quantitative Daten sind in der folgenden Tabelle zusammengefasst.

Eigenschaft	Wert	Referenzen
Molekülformel	$C_3H_3AlO_6$	[1]
Molmasse	162.033 g·mol ⁻¹	[1]
Aussehen	Weißes, kristallines Pulver	[2][3]
CAS-Nummer	7360-53-4	[1][2]
Dichte	ca. 1.647 g/cm ³ (bei 20 °C)	[7]
Schmelzpunkt	Zersetzt sich bei > 325 °C, schmilzt nicht bis 410 °C	[7]
Wasserlöslichkeit	86.1 g/L (bei 20 °C, pH 3.7), 103.4 g/L (bei 30 °C, pH 3.7)	[3][7]
log Pow	< -3.6 (bei 20 °C)	[7]

Synthese von Aluminiumformiat

Es gibt verschiedene Methoden zur Synthese von **Aluminiumformiat**. Die Wahl der Methode hängt von den gewünschten Eigenschaften des Endprodukts ab, wie z. B. der Kristallinität und Reinheit.

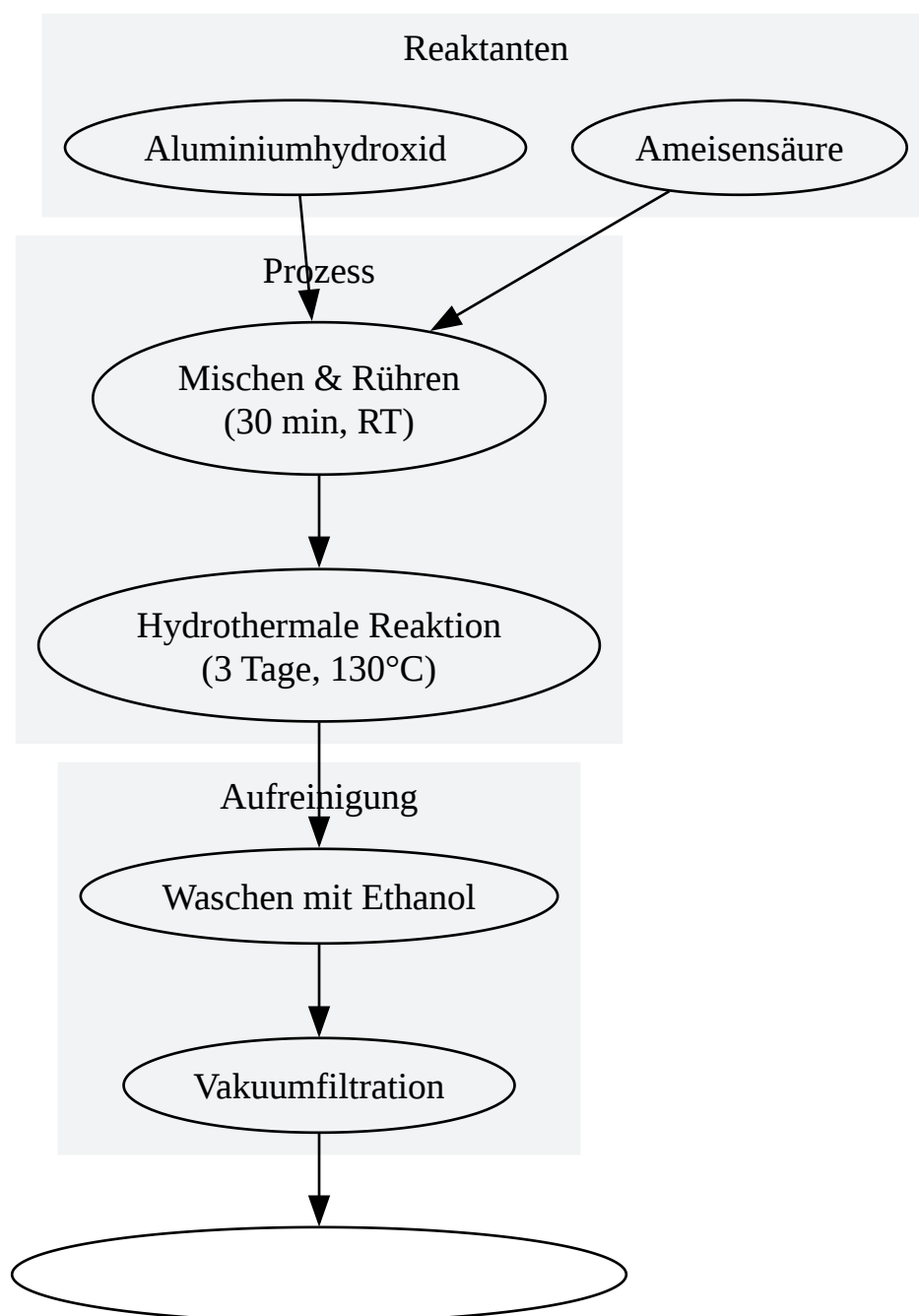
Hydrothermale Synthese

Diese Methode wird häufig zur Herstellung hochkristalliner **Aluminiumformiat**kristalle verwendet.[4]

Experimentelles Protokoll:

- 7 ml Ameisensäure und 50 mg (0,234 mmol) Aluminiumhydroxid in einen Teflon-Liner geben.
[4]
- Die Suspension bei Raumtemperatur 30 Minuten lang rühren, bis sie homogen ist.[4]
- Den Teflon-Liner in einen 23-ml-Parr-Edelstahlautoklaven geben.[4]
- Den Autoklaven 3 Tage lang auf 130 °C (403 K) erhitzen.[4]

- Langsam auf Raumtemperatur abkühlen lassen, um farblose, kubische Kristalle zu erhalten.
[4]
- Die resultierenden Kristalle mit reichlich Ethanol waschen und durch Vakuumfiltration abtrennen.[4]



[Click to download full resolution via product page](#)

Synthese aus Aluminiummetall

Diese Methode nutzt metallisches Aluminium als Ausgangsmaterial.[8]

Experimentelles Protokoll:

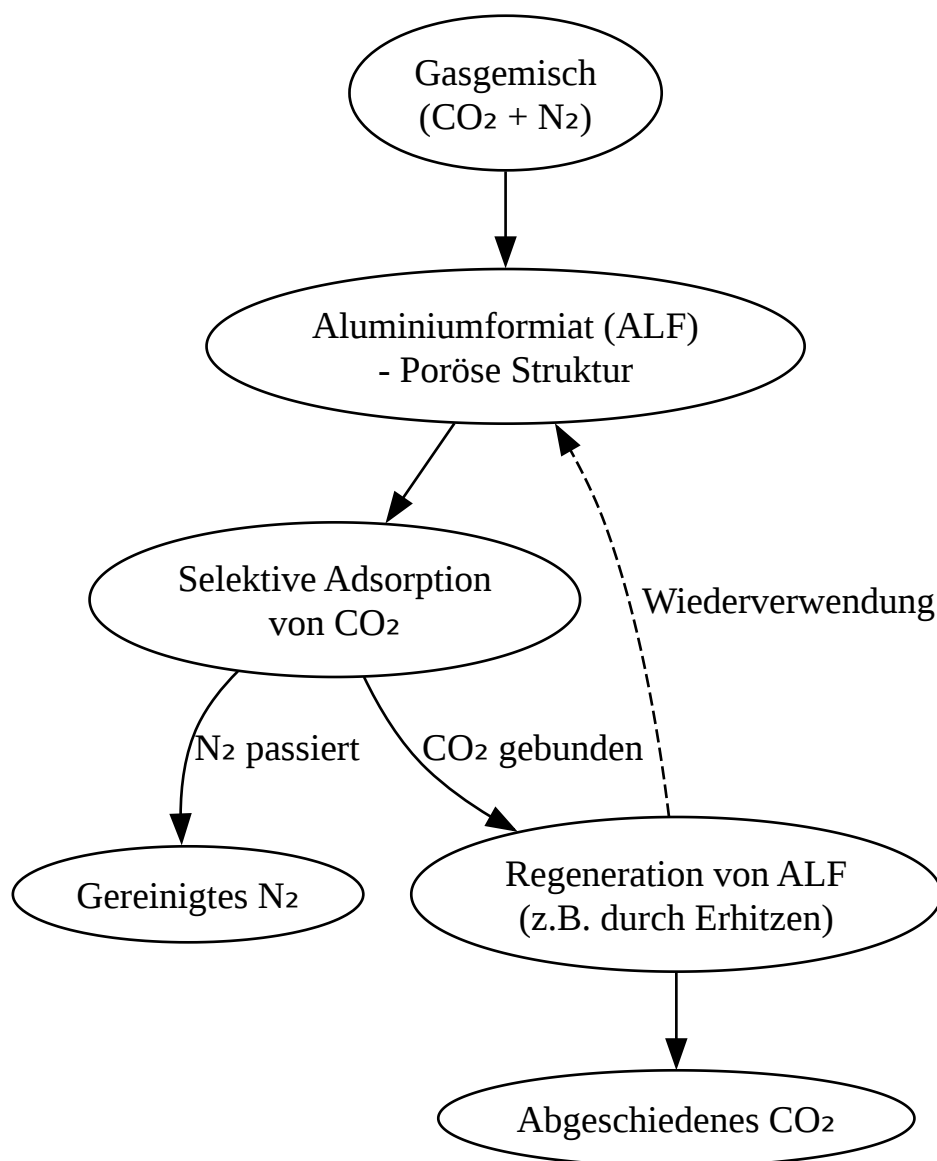
- Eine Mischung aus 1 Mol Aluminiummetall und 1,5 Mol Ameisensäure (85%ige Reinheit) vorbereiten.[8]
- Quecksilber(II)-chlorid (HgCl_2) als Katalysator zugeben, um das Aluminium zu amalgamieren.[8]
- Die Reaktion ablaufen lassen, bei der sich das amalgamierte Aluminium in der Ameisensäure unter Freisetzung von Wasserstoff auflöst und das Aluminiumsalz bildet.[8]
- Die resultierende Formiatlösung kann durch Sprühtrocknung zu einem feinen Pulver verarbeitet werden.[8]

Anwendungen

Aluminiumformiat hat ein breites Anwendungsspektrum, das von industriellen Prozessen bis hin zu fortgeschrittenen technologischen Anwendungen reicht.

CO₂-Abscheidung

Aluminiumformiat hat sich als hochselektives Material für die Abscheidung von Kohlendioxid (CO_2) aus Gasströmen erwiesen.[4] Seine poröse Struktur mit kleinen und großen Hohlräumen ermöglicht eine effiziente Adsorption von CO_2 -Molekülen.[4][9]



[Click to download full resolution via product page](#)

Wasseraufbereitung und Abwasserbehandlung

Aluminiumformiat wird als Koagulans in Wasseraufbereitungsprozessen eingesetzt.[2][10] Es hilft, Verunreinigungen und suspendierte Partikel zu entfernen, indem es deren Ladung neutralisiert und sie zu größeren, leicht entfernbaren Flocken aggregieren lässt.[2][11]

Weitere Anwendungen

- Papierindustrie: Dient als Leimungsmittel zur Verbesserung der Festigkeit und Wasserbeständigkeit von Papier.[2][3]

- Textilindustrie: Wird als Beizmittel, Fungizid und Imprägniermittel verwendet.[3][12]
- Wasserstoffspeicherung: Zeigt vielversprechende Leistung für die Wasserstoffspeicherung bei nicht-kryogenen Temperaturen.[13][14]
- Arzneimittelentwicklung: Obwohl direkte Anwendungen in der Arzneimittelformulierung nicht ausführlich dokumentiert sind, könnten seine Eigenschaften als metallorganisches Gerüst für die Wirkstoffabgabe oder seine Verwendung in der Synthese von pharmazeutischen Zwischenprodukten von Interesse sein. Aluminiumverbindungen werden allgemein in pharmazeutischen Verpackungen wegen ihrer Barriereigenschaften und Stabilität verwendet.[15]

Sicherheits- und Handhabungsinformationen

Aluminiumformiat gilt im Allgemeinen als nicht gefährlich, es sollten jedoch Standard-Sicherheitsvorkehrungen beim Umgang mit Chemikalien beachtet werden.[2][6]

- Gefahren: Kann schwere Augenreizungen und Hautreizungen verursachen.[5][16] Das Einatmen von Staub kann die Atemwege reizen.[5][17]
- Schutzmaßnahmen: Das Tragen von Schutzhandschuhen, Schutzkleidung, Augenschutz und Gesichtsschutz wird empfohlen.[6][18] Für eine ausreichende Belüftung sorgen.[7]
- Lagerung: In dicht verschlossenen Behältern an einem gut belüfteten Ort lagern.[16] Von Hitze, Funken und offenen Flammen fernhalten.[6]
- Inkompatibilitäten: Starke Oxidationsmittel und starke Basen.[6]

Toxikologische Daten

Organismus	Test	Ergebnis	Dauer	Referenzen
Fisch (Danio rerio)	LC50	> 0.06 mg/L	96 h	[7][19]
Daphnia magna	EC50	5 mg/L	48 h	[7][19]
Algen	EC50	2.75 mg/L	72 h	[7][19]
Mikroorganismen	EC50	> 300 mg/L	3 h	[7][19]

Schlussfolgerung

Aluminiumformiat ist eine vielseitige Verbindung mit einem breiten Spektrum an nachgewiesenen und potenziellen Anwendungen. Seine einfache Synthese aus kostengünstigen Ausgangsmaterialien macht es zu einem attraktiven Material für großtechnische Anwendungen wie die CO₂-Abscheidung und die Wasseraufbereitung.[4] Für Forscher und Wissenschaftler in der Arzneimittelentwicklung bieten seine einzigartigen Eigenschaften als metallorganisches Gerüst interessante Möglichkeiten für zukünftige Untersuchungen in Bereichen wie der Wirkstoffabgabe und der Katalyse. Die in diesem Leitfaden zusammengefassten detaillierten Protokolle und Daten bieten eine solide Grundlage für die weitere Erforschung und Nutzung dieser bemerkenswerten Verbindung.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Aluminium formate - Wikipedia [en.wikipedia.org]
- 2. Page loading... [wap.guidechem.com]
- 3. ALUMINUM FORMATE | 7360-53-4 [chemicalbook.com]
- 4. Aluminum formate, Al(HCOO)₃: An earth-abundant, scalable, and highly selective material for CO₂ capture - PMC [pmc.ncbi.nlm.nih.gov]
- 5. harrellindustries.com [harrellindustries.com]
- 6. pfaltzandbauer.com [pfaltzandbauer.com]
- 7. Aluminum formate SDS, 7360-53-4 Safety Data Sheets - ECHEMI [echemi.com]
- 8. azom.com [azom.com]
- 9. pubs.acs.org [pubs.acs.org]
- 10. researchgate.net [researchgate.net]
- 11. Aluminum formate (AF): Synthesis, characterization and application in dye wastewater treatment - PubMed [pubmed.ncbi.nlm.nih.gov]

- 12. nbinnno.com [nbinnno.com]
- 13. pubs.acs.org [pubs.acs.org]
- 14. Hydrogen Storage with Aluminum Formate, ALF: Experimental, Computational, and Technoeconomic Studies | ORNL [ornl.gov]
- 15. Application of Aluminum Materials in Pharmaceutical Packaging | HC Aluminum [aluminumblister.com]
- 16. s3.amazonaws.com [s3.amazonaws.com]
- 17. gelest.com [gelest.com]
- 18. Page loading... [guidechem.com]
- 19. dharma-s3.amazonaws.com [dharma-s3.amazonaws.com]
- To cite this document: BenchChem. [Technisches Handbuch: Aluminiumformiat (CAS: 7360-53-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15289006#aluminiumformiat-cas-number-7360-53-4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com